

Minimizing head motion artifacts in Tau tracer 1 scans

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Compound of Interest

Compound Name: *Tau tracer 1*

Cat. No.: *B12416040*

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Technical Support Center: Tau Tracer 1 PET Scans

Welcome to the technical support center for **Tau Tracer 1** PET scans. This resource is designed to assist researchers, scientists, and drug development professionals in minimizing head motion artifacts and ensuring the highest quality data from their experiments.

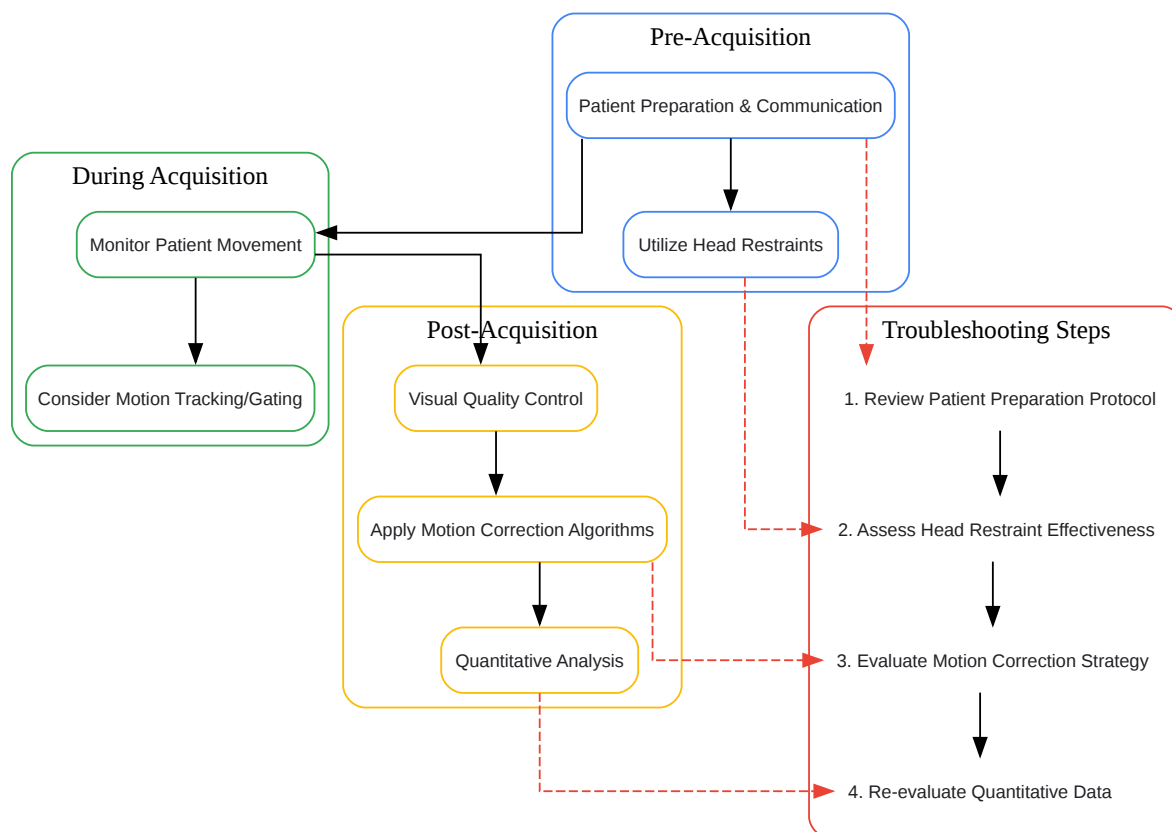
Head motion during Positron Emission Tomography (PET) scans is a significant challenge, particularly in lengthy acquisitions required for Tau imaging in elderly or cognitively impaired subjects.^{[1][2]} Even minor movements can lead to blurred images, inaccurate quantification of tracer uptake, and potentially flawed interpretations of study results.^{[3][4][5]} This guide provides troubleshooting advice, frequently asked questions, and detailed protocols to help you mitigate the effects of head motion.

Troubleshooting Guide: Minimizing Head Motion Artifacts

This section provides a step-by-step approach to identifying and addressing head motion-related issues in your **Tau Tracer 1** scans.

Problem: You observe blurring or ghosting in the reconstructed PET images, or you suspect that patient motion has compromised the quantitative accuracy of your data.

Solution Workflow:



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